The Morpholine-Benzoate Axis: Structural Optimization and Therapeutic Utility

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Compound of Interest

Compound Name:	*Methyl 2-morpholin-4-ylbenzoate*
CAS No.:	*1507004-95-6; 223560-37-0*
Cat. No.:	*B2531248*

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Executive Summary

The morpholine benzoate scaffold represents a convergence of two privileged structures in medicinal chemistry: the morpholine heterocycle and the benzoate core. While "morpholine benzoate" can refer to a simple salt, this technical guide focuses on the covalent 4-(morpholin-4-yl)benzoic acid scaffold and its derivatives. This structural motif is critical in drug discovery due to its ability to modulate lipophilicity (LogP), enhance metabolic stability, and provide versatile vectors for hydrogen bonding. This guide details the synthetic architecture, structure-activity relationships (SAR), and validated protocols for this bioactive class.[1]

Structural Architecture & Pharmacophore Analysis[1][2]

The efficacy of morpholine benzoate derivatives stems from a synergistic interplay between the solubilizing morpholine head and the lipophilic benzoate tail.

The Pharmacophoric Triad

- The Morpholine Head: Acts as a metabolic "handle" and solubility enhancer (

). The ether oxygen serves as a weak Hydrogen Bond Acceptor (HBA), while the amine nitrogen (when quaternized or protonated) interacts with anionic residues in target proteins (e.g., Asp/Glu in kinase pockets).

- The Benzoate Core: Provides a rigid phenyl spacer for

  -

  stacking interactions (e.g., with Trp/Phe residues in AChE active sites). The carbonyl group acts as a strong HBA.

- The Linker/Tail: The ester or amide functionality allows for rapid diversification into hydrazides, semicarbazides, or heterocycle-fused derivatives.

Visualization: The Scaffold Logic

The following diagram illustrates the structural logic governing this scaffold's bioactivity.



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Caption: Figure 1. The modular architecture of the morpholine-benzoate scaffold, highlighting the functional role of each domain.

Synthetic Strategies

The construction of the morpholine benzoate core typically relies on Nucleophilic Aromatic Substitution (

) followed by functional group interconversion.

Core Synthesis: The Approach

The most robust route involves the reaction of ethyl 4-fluorobenzoate with morpholine. The electron-withdrawing ester group at the para-position activates the benzene ring for

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nucleophilic attack by the morpholine nitrogen.

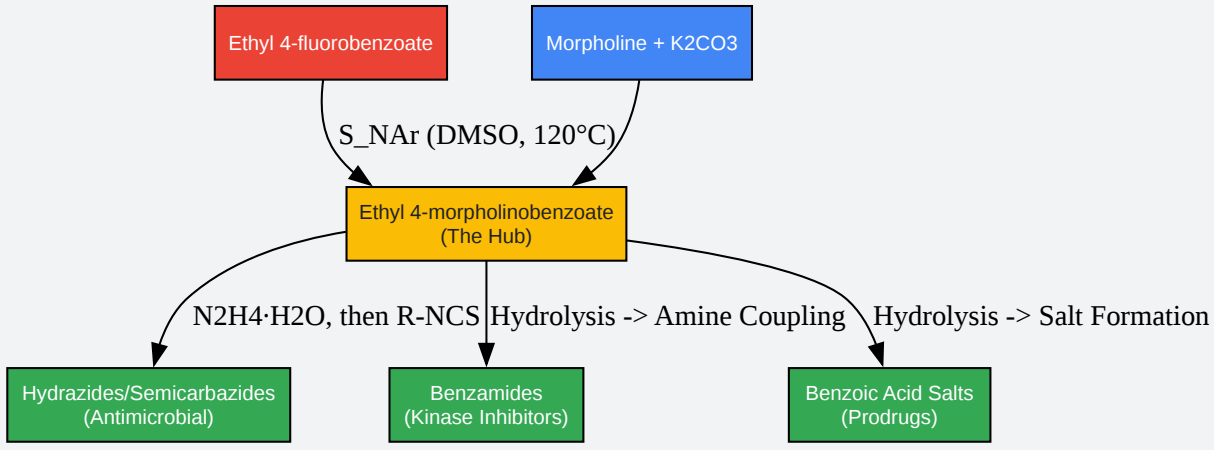
- Reagents: Ethyl 4-fluorobenzoate, Morpholine (excess or with base),

  , DMSO or DMF.
- Conditions: Reflux (100–120°C) for 12–24 hours.
- Yield: Typically High (>85%).[2]

Divergent Synthesis Workflow

Once the core Ethyl 4-morpholinobenzoate is formed, it serves as a precursor for three primary bioactive classes:

- Hydrazides/Semicarbazides: For antimicrobial activity.[3]
- Amides: For kinase inhibition (via reaction with anilines).
- Acids: For salt formation or further coupling.



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Caption: Figure 2. Divergent synthetic pathway starting from the fluorobenzoate precursor.

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Therapeutic Applications & SAR Data

Antimicrobial Activity (Hydrazide Derivatives)

Morpholine benzoate hydrazides and semicarbazides have shown potent activity against Gram-positive bacteria. The morpholine ring disrupts the bacterial cell wall integrity, while the hydrazide linker chelates metal ions essential for bacterial enzymes.

Key Insight: Semicarbazide derivatives (containing a urea linkage) often outperform thiosemicarbazides due to better water solubility and polarity, enhancing cellular uptake [1].[3]

Data Summary: Antibacterial Potency (MIC values) | Compound Class | Substituent (R) | Target Organism | MIC (

g/mL) | Mechanism | | :--- | :--- | :--- | :--- | :--- | | Semicarbazide | 4-Bromophenyl | E. faecalis | 3.91 | Membrane Disruption | | Thiosemicarbazide | 4-CF3-phenyl | S. aureus | 31.25 | DNA Gyrase Inhibition | | Hydrazone | Unsubstituted | E. coli | >100 | (Inactive) |

Anticancer Activity (Kinase & EZH2 Inhibition)

In oncology, the scaffold is often fused with quinolines or used to target EZH2 (Enhancer of Zeste Homolog 2). The morpholine oxygen often forms a critical hydrogen bond with the hinge region of kinases or the substrate-binding pocket of methyltransferases.

- EZH2 Inhibition: Benzomorpholine derivatives have demonstrated

  values as low as 1.1

  M against A549 lung cancer cells, inducing G2/M phase arrest [2].

- Kinase Targets: 4-anilinoquinoline derivatives bearing a morpholine benzoate tail show high selectivity for EGFR, with

  values in the low micromolar range (8.50

  M against HepG2) [3].

CNS Activity (AChE Inhibitors)

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Morpholine benzoates are explored for Alzheimer's disease as Acetylcholinesterase (AChE) inhibitors. The morpholine ring mimics the choline headgroup of acetylcholine, while the benzoate moiety interacts with the peripheral anionic site (PAS) of the enzyme.

Experimental Protocols

Protocol A: Synthesis of Ethyl 4-morpholinobenzoate (The Core)

Use this protocol to generate the primary scaffold.

- Reagents: Ethyl 4-fluorobenzoate (10 mmol), Morpholine (15 mmol), Potassium Carbonate (

  , 20 mmol), DMSO (20 mL).
- Setup: 100 mL round-bottom flask equipped with a magnetic stir bar and reflux condenser.
- Procedure:
  - Dissolve ethyl 4-fluorobenzoate in DMSO.
  - Add

    and morpholine.
  - Heat the mixture to 110–120°C for 12 hours. Monitor via TLC (Hexane:Ethyl Acetate 4:1).
  - Workup: Pour the cooled reaction mixture into crushed ice (100 g). A solid precipitate should form.
  - Filter the solid, wash copiously with water to remove DMSO and excess base.
  - Purification: Recrystallize from Ethanol/Water (9:1).
- Validation:

  H NMR (400 MHz,

  ):

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7.95 (d, 2H, Ar-H), 6.85 (d, 2H, Ar-H), 4.32 (q, 2H,

), 3.85 (t, 4H, Morph-O-

), 3.28 (t, 4H, Morph-N-

), 1.36 (t, 3H,

).

Protocol B: Broth Microdilution Assay (Antimicrobial)

Use this protocol to validate bioactivity.

- Preparation: Dissolve the synthesized morpholine benzoate derivative in DMSO to a stock concentration of 10 mg/mL.
- Inoculum: Prepare bacterial suspension (e.g., S. aureus) adjusted to 0.5 McFarland standard.
- Plate Setup: Use 96-well plates. Add 100

  L of Mueller-Hinton broth to all wells.
- Dilution: Perform serial 2-fold dilutions of the test compound (Range: 100

  g/mL to 0.19

  g/mL).
- Incubation: Add 10

  L of bacterial inoculum to each well. Incubate at 37°C for 18–24 hours.
- Readout: The Minimum Inhibitory Concentration (MIC) is the lowest concentration with no visible turbidity. Use Resazurin dye (0.01%) for visual confirmation (Blue = No Growth, Pink = Growth).

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